

5-Bromo-2-fluoroaniline (CAS: 2924-09-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-fluoroaniline

Cat. No.: B1303259

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **5-Bromo-2-fluoroaniline** (CAS number 2924-09-6), a key chemical intermediate in the pharmaceutical industry. This document consolidates essential information on its chemical and physical properties, safety and handling, spectroscopic data, and a detailed experimental protocol for its synthesis, presented for easy access and application in research and development.

Core Chemical Information

5-Bromo-2-fluoroaniline is an aromatic amine containing both bromine and fluorine substituents on the benzene ring.^[1] Its unique structure makes it a versatile building block in the synthesis of complex organic molecules, particularly in the development of novel pharmaceutical and agrochemical agents.^{[1][2]}

Structure:

Chemical Structure of **5-Bromo-2-fluoroaniline**.

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-fluoroaniline** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₆ H ₅ BrFN	[2][3]
Molecular Weight	190.01 g/mol	[2][3]
Appearance	White or Colorless to Yellow to Orange solid/powder/lump/liquid	[2]
Melting Point	27 °C	[2][4][5]
Boiling Point	105 °C at 12 mmHg	[2][4][5]
Density	1.694 g/cm ³ (Predicted)	[2][4]
Flash Point	27 °C	[2][5]
Water Solubility	Slightly soluble	[2][4][5][6]
pKa	2.13 ± 0.10 (Predicted)	[2][5]
Refractive Index	1.596	[2]
Vapor Pressure	0.0843 mmHg at 25°C	[2][4]

Safety and Handling

5-Bromo-2-fluoroaniline is classified as a hazardous substance and requires careful handling in a laboratory or industrial setting. The GHS classification indicates that it is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation.[7]

GHS Hazard Information:

Hazard Class	Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	Warning	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	Warning	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	Warning	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	2A	Warning	H319: Causes serious eye irritation

Precautionary Measures:

- Engineering Controls: Use only outdoors or in a well-ventilated area.
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling.
- Storage: Keep in a dark place under an inert atmosphere at room temperature.[2][8] The compound is noted to be air-sensitive.

Spectroscopic Data

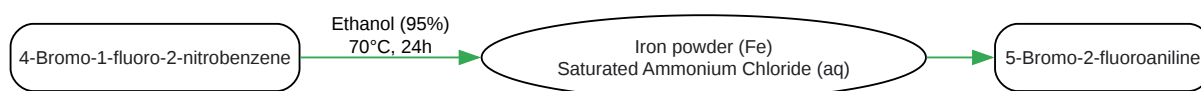
Spectroscopic data is crucial for the identification and characterization of **5-Bromo-2-fluoroaniline**. While a comprehensive dataset is best obtained from the specific batch in use, general information is available.

Spectroscopic Technique	Data Availability
^1H NMR	Spectra available from sources such as PubChem.[3]
^{13}C NMR	Data available from suppliers like Pharmaffiliates.[9]
FTIR	Data available from suppliers like Pharmaffiliates.[9]
Mass Spectrometry	Data available from suppliers like BLD Pharm. [8]

Experimental Protocol: Synthesis of 5-Bromo-2-fluoroaniline

The following is a detailed methodology for the synthesis of **5-Bromo-2-fluoroaniline** from 4-bromo-1-fluoro-2-nitrobenzene, a common laboratory-scale preparation.[6]

Reaction Scheme:



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Synthesis of **5-Bromo-2-fluoroaniline**.

Materials:

- 4-Bromo-1-fluoro-2-nitrobenzene (starting material)
- Iron powder
- Saturated aqueous ammonium chloride solution

- 95% Ethanol
- Ethyl acetate
- Water
- Anhydrous magnesium sulfate
- Diatomaceous earth

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve 4-bromo-1-fluoro-2-nitrobenzene (e.g., 698 g) in 95% ethanol (e.g., 0.90 L).[\[6\]](#)
- Addition of Reagents: Add the ethanolic solution to a mixture of powdered iron (e.g., 711 g) and saturated aqueous ammonium chloride (e.g., 2.0 L).[\[6\]](#)
- Reaction Conditions: Stir the reaction mixture continuously at 70°C for 24 hours. Monitor the reaction progress by HPLC until the starting material is completely consumed.[\[6\]](#)
- Work-up:
 - Cool the reaction mixture to room temperature.[\[6\]](#)
 - Filter the mixture through diatomaceous earth to remove solid residues.[\[6\]](#)
 - Concentrate the filtrate under reduced pressure to remove the ethanol.[\[6\]](#)
- Extraction:
 - Perform a liquid-liquid extraction on the residue with ethyl acetate (e.g., 2 L) and water (e.g., 2 L).[\[6\]](#)
 - Separate the organic and aqueous phases.[\[6\]](#)
 - Extract the aqueous phase again with ethyl acetate (e.g., 1 L).[\[6\]](#)
- Purification:

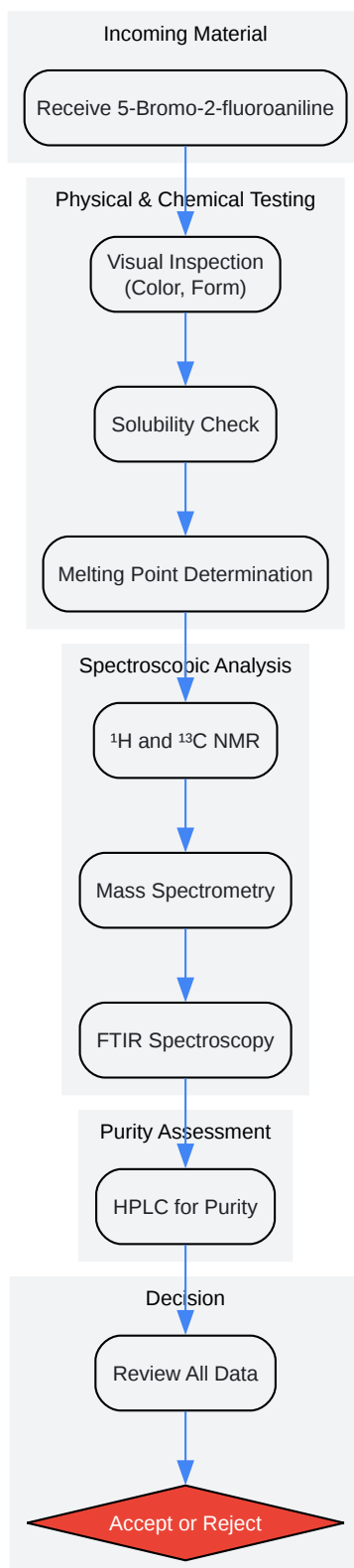
- Combine all organic phases and wash with water (e.g., 1 L).[6]
- Dry the organic phase with anhydrous magnesium sulfate and filter.[6]
- Concentrate the organic phase under reduced pressure.[6]
- Final Product: Subject the concentrated product to high vacuum for 5 hours to completely remove any residual ethyl acetate, yielding **5-bromo-2-fluoroaniline**. A yield of approximately 91% can be expected.[6]

Applications in Drug Development

5-Bromo-2-fluoroaniline serves as a crucial intermediate in the synthesis of a variety of pharmaceutical compounds.[2][6] Its chemical properties and reactive sites allow for its incorporation into larger, more complex molecules, making it a valuable component in the discovery and development of new medications.[2] The presence of both a bromine and a fluorine atom provides unique electronic properties and potential metabolic stability to the final drug candidates. It is used in the synthesis of compounds aimed at treating various diseases and managing symptoms.[2]

Logical Workflow for Quality Control

A typical workflow for ensuring the quality and identity of **5-Bromo-2-fluoroaniline** in a research or manufacturing setting is outlined below.



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Quality Control Workflow for **5-Bromo-2-fluoroaniline**.

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